

Scalable Process Development: Synthesis of tert-Butyl 4-Nitroindoline-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl 4-nitroindoline-1-carboxylate*

Cat. No.: *B11857327*

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Strategic Abstract & Route Selection

The synthesis of **tert-butyl 4-nitroindoline-1-carboxylate** presents a specific regiochemical challenge. Direct nitration of tert-butyl indoline-1-carboxylate is non-viable for large-scale production because electrophilic aromatic substitution is directed to the C5 and C7 positions by the electronic bias of the N1-amine. The C4 position is electronically deactivated and sterically disfavored in the indoline scaffold.

To ensure isomeric purity and scalability, this protocol utilizes a reduction-protection strategy. We initiate the sequence with 4-nitroindole (where the nitro group is already established at the difficult C4 position) and perform a chemoselective reduction of the C2-C3 double bond, followed by

-protection.

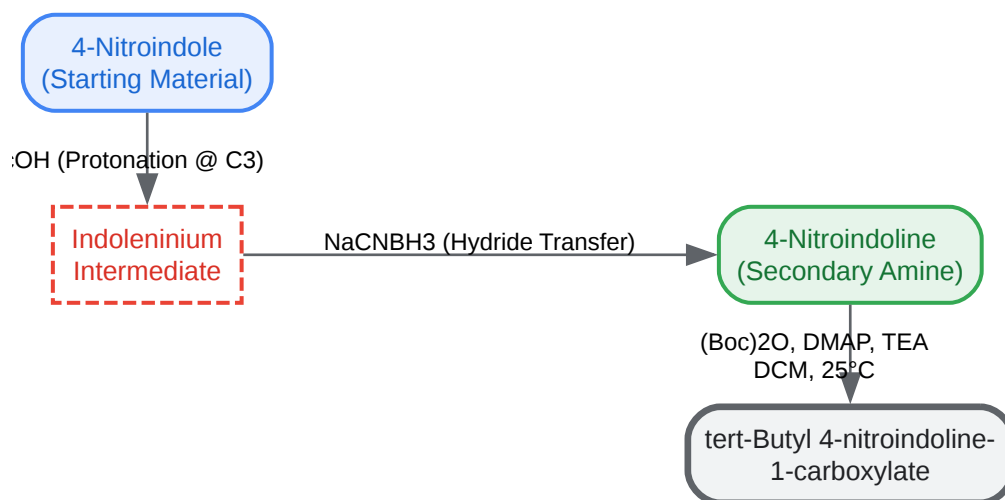
Retrosynthetic Logic

- Target: **tert-butyl 4-nitroindoline-1-carboxylate**
- Precursor: 4-Nitroindoline

- Starting Material: 4-Nitroindole
- Key Transformation: Gribble Reduction (Chemoselective hydride transfer to the pyrrole ring without reducing the nitro group).

Reaction Scheme & Mechanism

The synthesis relies on the protonation of the indole C3 position in acetic acid, generating an iminium ion intermediate which is susceptible to hydride attack by sodium cyanoborohydride ().



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Figure 1: Step-wise conversion logic. The critical step is the chemoselective reduction of the indole double bond while preserving the nitro moiety.

Experimental Protocols

Step 1: Chemoselective Reduction of 4-Nitroindole

Objective: Reduce the C2-C3 double bond without reducing the nitro group to an amine or hydroxylamine.

- Reagents: 4-Nitroindole (1.0 equiv), Sodium Cyanoborohydride (3.0 equiv), Glacial Acetic Acid (Solvent/Reagent).

- Safety Critical: This reaction generates HCN gas if not properly buffered or if the scrubber fails.

Protocol

- Setup: Equip a 5L jacketed reactor with an overhead mechanical stirrer, internal temperature probe, and a reflux condenser connected to a caustic scrubber (2M NaOH + NaOCl) to neutralize HCN evolution.
- Dissolution: Charge 4-Nitroindole (500 g, 3.08 mol) and Glacial Acetic Acid (3.5 L). Stir at 15°C until a suspension or partial solution is formed.
- Reagent Addition: Add Sodium Cyanoborohydride (
) (580 g, 9.24 mol) portion-wise over 2 hours.
 - Control: Maintain internal temperature
.[1] The reaction is exothermic.
 - Observation: Evolution of hydrogen and minor HCN amounts occurs. Ensure scrubber is active.
- Reaction: Warm the mixture to 25°C and stir for 4–6 hours.
 - IPC (In-Process Control): Monitor by HPLC.[1][2] Limit: < 2% Starting Material.[3]
- Quench (Critical): Cool to 0°C. Slowly add water (1.0 L) to quench excess hydride.
- Workup:
 - Basify the mixture to pH > 10 using 50% NaOH solution (exothermic! maintain < 25°C).
 - Extract with Ethyl Acetate (
).
 - Wash combined organics with brine, dry over
, and concentrate.

- Yield: Expect ~450 g (90%) of crude 4-nitroindoline as a dark orange solid.

Step 2: -Boc Protection

Objective: Protect the secondary amine to prevent oxidation and facilitate purification.

- Reagents: Crude 4-Nitroindoline, Di-tert-butyl dicarbonate (), DMAP (cat.), Triethylamine (), DCM.

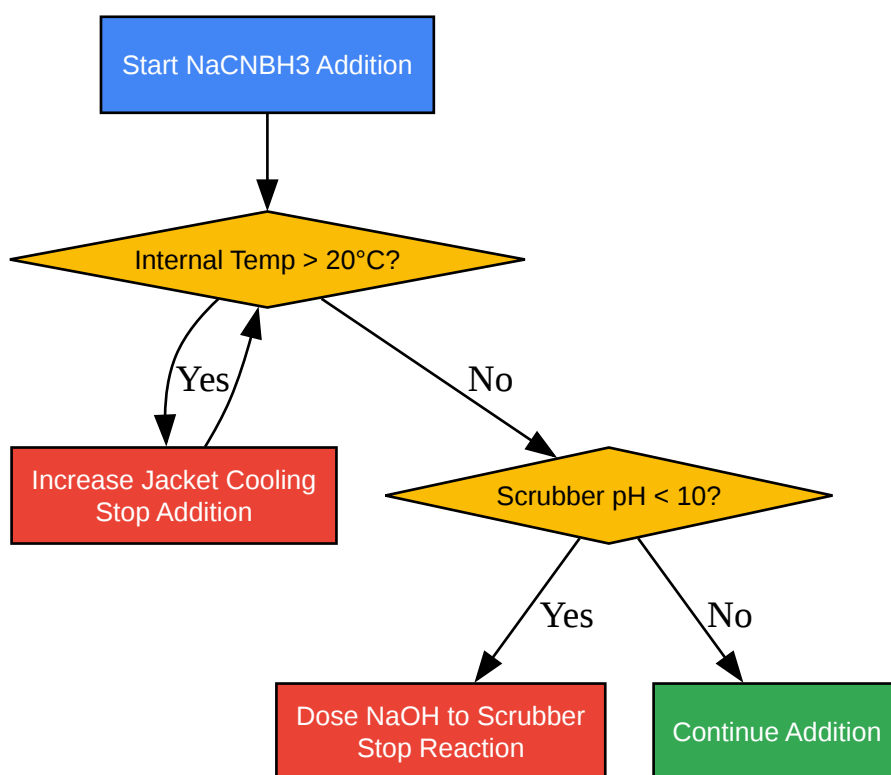
Protocol

- Setup: 10L Reactor.
- Dissolution: Dissolve crude 4-nitroindoline (450 g, 2.74 mol) in Dichloromethane (DCM) (4.5 L).
- Base Addition: Add (420 mL, 3.0 mol) and DMAP (16.7 g, 0.13 mol, 5 mol%).
- Boc Addition: Dissolve (660 g, 3.0 mol) in DCM (500 mL) and add dropwise over 1 hour at 0–5°C.
- Reaction: Warm to 20°C and stir for 4 hours.
 - IPC: TLC/HPLC shows conversion of the polar amine to the non-polar carbamate.
- Workup:
 - Wash with 1M HCl (2 x 1L) to remove DMAP/TEA.
 - Wash with Sat. and Brine.
- Purification (Crystallization):

- Solvent swap from DCM to Isopropanol/Heptane (1:3).
- Heat to 60°C to dissolve, then cool slowly to 0°C.
- Filter the yellow crystalline solid.
- Final Yield: ~650 g (Total yield over 2 steps: ~80%).

Process Safety & Engineering Controls

The scale-up of the reduction step involves significant hazards. The following decision logic must be implemented.



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Figure 2: Safety logic for hydride addition. Active monitoring of temperature and scrubber pH is mandatory.

Quantitative Data Summary

Parameter	Specification	Rationale
Reagent Stoichiometry	3.0 equiv	Excess required to overcome kinetic isotope effects and side reactions with solvent.
Temperature (Step 1)	15–20°C	Higher temps increase risk of nitro-group reduction (impurity formation).
pH (Workup)	> 10	Ensures HCN is trapped as cyanide salt and indoline is free-based for extraction.
Residual Cyanide	< 10 ppm	Critical quality attribute for the final API intermediate.

Analytical Specifications (Quality Control)

¹H NMR (400 MHz, CDCl₃):

- 1.56 (s, 9H, Boc-tBu)
- 3.15 (t, J = 8.5 Hz, 2H, C3-H)
- 4.05 (t, J = 8.5 Hz, 2H, C2-H)
- 7.40 (t, 1H, C5-H)
- 7.85 (d, 1H, C4-H/C6-H region - Note: Nitro group deshields adjacent protons)
- 8.40 (br d, 1H, C7-H)

HPLC Purity: > 98.5% (Area %). Impurity Profile:

- 4-Nitroindole (Starting Material): < 0.5%[\[4\]](#)
- 4-Aminoindoline (Over-reduction): < 0.1%

References

- Gribble, G. W.; Lord, P. D.; Skotnicki, J.; Dietz, S. E.; Eaton, J. T.; Johnson, J. L. (1974). "Survey of Sodium Cyanoborohydride Reductions of Indoles to Indolines in Acetic Acid". Journal of the American Chemical Society. [\[Link\]](#)
 - Context: The foundational text establishing the chemoselectivity of NaCNBH₃/AcOH for indole reduction.
- Young, E. H. (2006). "Synthesis of 4-substituted indoles". Journal of Medicinal Chemistry, 49(4), 1271-1281. [\[Link\]](#)
 - Context: Validates the route for nitro-substituted indoles specifically for pharmaceutical applic
- Wuts, P. G. M.; Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. 4th Edition. Wiley-Interscience. [\[Link\]](#)
 - Context: Standard protocols for Boc protection and deprotection dynamics.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. tandfonline.com [tandfonline.com]
- 3. kansai-u.repo.nii.ac.jp [kansai-u.repo.nii.ac.jp]
- 4. CN101245045A - A kind of synthetic method of indole-4-carboxaldehyde - Google Patents [patents.google.com]
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